

An In-depth Technical Guide on Ethyl 14-pentadecenoate

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Compound of Interest

Compound Name: Ethyl 14-pentadecenoate

Cat. No.: B15547346

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This guide provides essential physicochemical data for **Ethyl 14-pentadecenoate**, a compound of interest for researchers, scientists, and professionals in drug development.

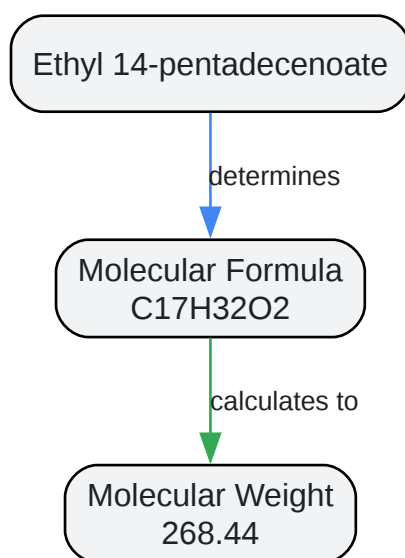
Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 14-pentadecenoate** are summarized below.

Property	Value
Molecular Formula	C17H32O2
Molecular Weight	268.44 g/mol [1]

Logical Relationship of Molecular Properties

The relationship between the common name, molecular formula, and molecular weight of **Ethyl 14-pentadecenoate** is a fundamental concept in chemical identification. The name defines the structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.



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Fig. 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. Ethyl 14-pentadecenoate - CD Biosynthesis [[biosynthesis.com](https://www.biosynthesis.com)]
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